

Application Notes for Tead-IN-13: In Vitro Assay Protocols

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Compound of Interest

Compound Name: *Tead-IN-13*

Cat. No.: *B15544306*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tead-IN-13 is a potent and orally active inhibitor of TEA Domain (TEAD) transcription factors. The TEAD family of transcription factors (TEAD1-4) are key downstream effectors of the Hippo signaling pathway, which plays a crucial role in regulating organ size, cell proliferation, and apoptosis.[1] In many cancers, the Hippo pathway is dysregulated, leading to the activation of the transcriptional co-activators YAP (Yes-associated protein) and TAZ (transcriptional co-activator with PDZ-binding motif).[1][2] YAP and TAZ translocate to the nucleus and bind to TEAD proteins, driving the expression of genes that promote tumor growth and survival.[1][2]

Tead-IN-13 disrupts the TEAD-YAP/TAZ interaction, thereby inhibiting the transcription of these oncogenic genes. These application notes provide detailed protocols for various in vitro assays to characterize the activity of **Tead-IN-13** and other TEAD inhibitors.

Mechanism of Action

The Hippo signaling pathway is a kinase cascade that, when active, phosphorylates and inactivates YAP and TAZ by sequestering them in the cytoplasm. When the pathway is inactive, unphosphorylated YAP/TAZ translocate to the nucleus and bind to TEAD transcription factors.

This complex then recruits other co-activators to initiate the transcription of target genes involved in cell proliferation and survival. **Tead-IN-13** is designed to interfere with the protein-protein interaction between TEAD and YAP/TAZ, thus preventing the formation of the active transcriptional complex.

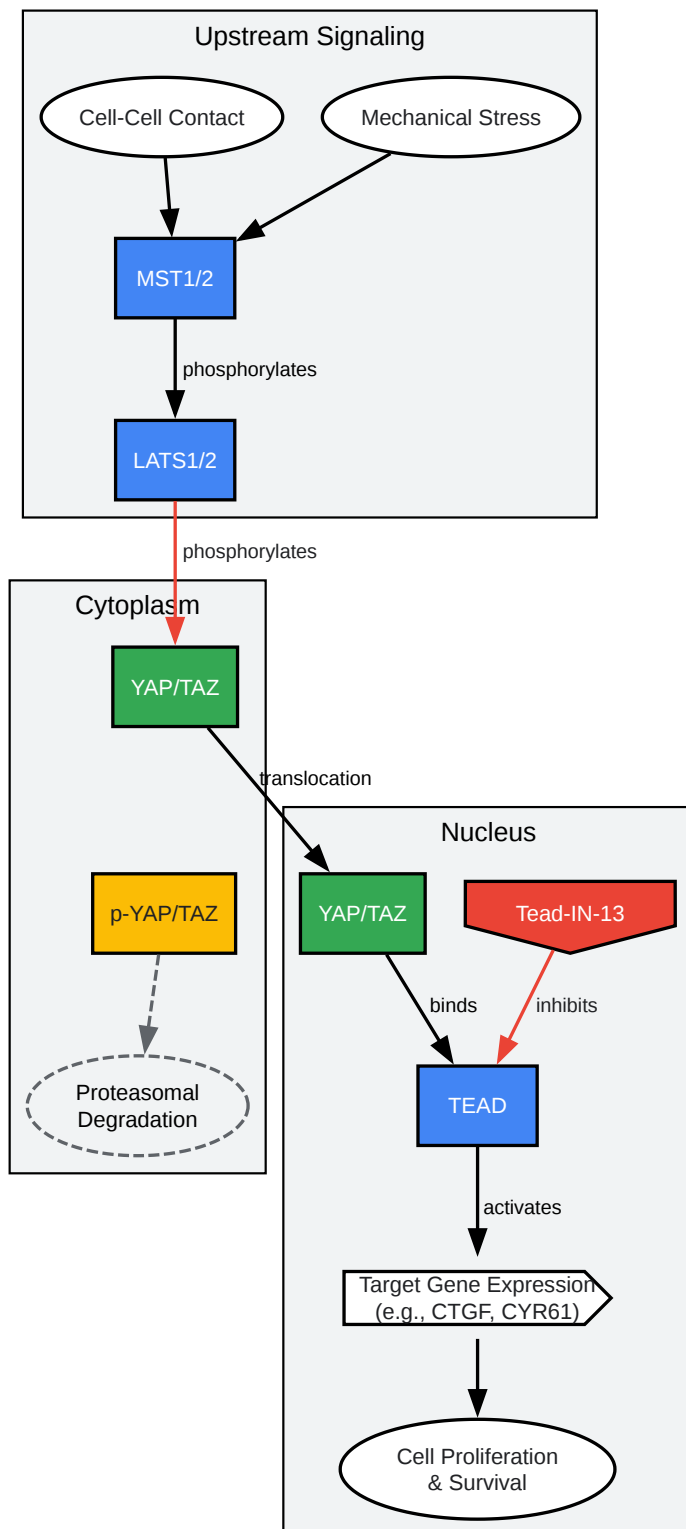
Quantitative Data Summary

The following table summarizes the expected quantitative data from the described in vitro assays for a potent TEAD inhibitor like **Tead-IN-13**.

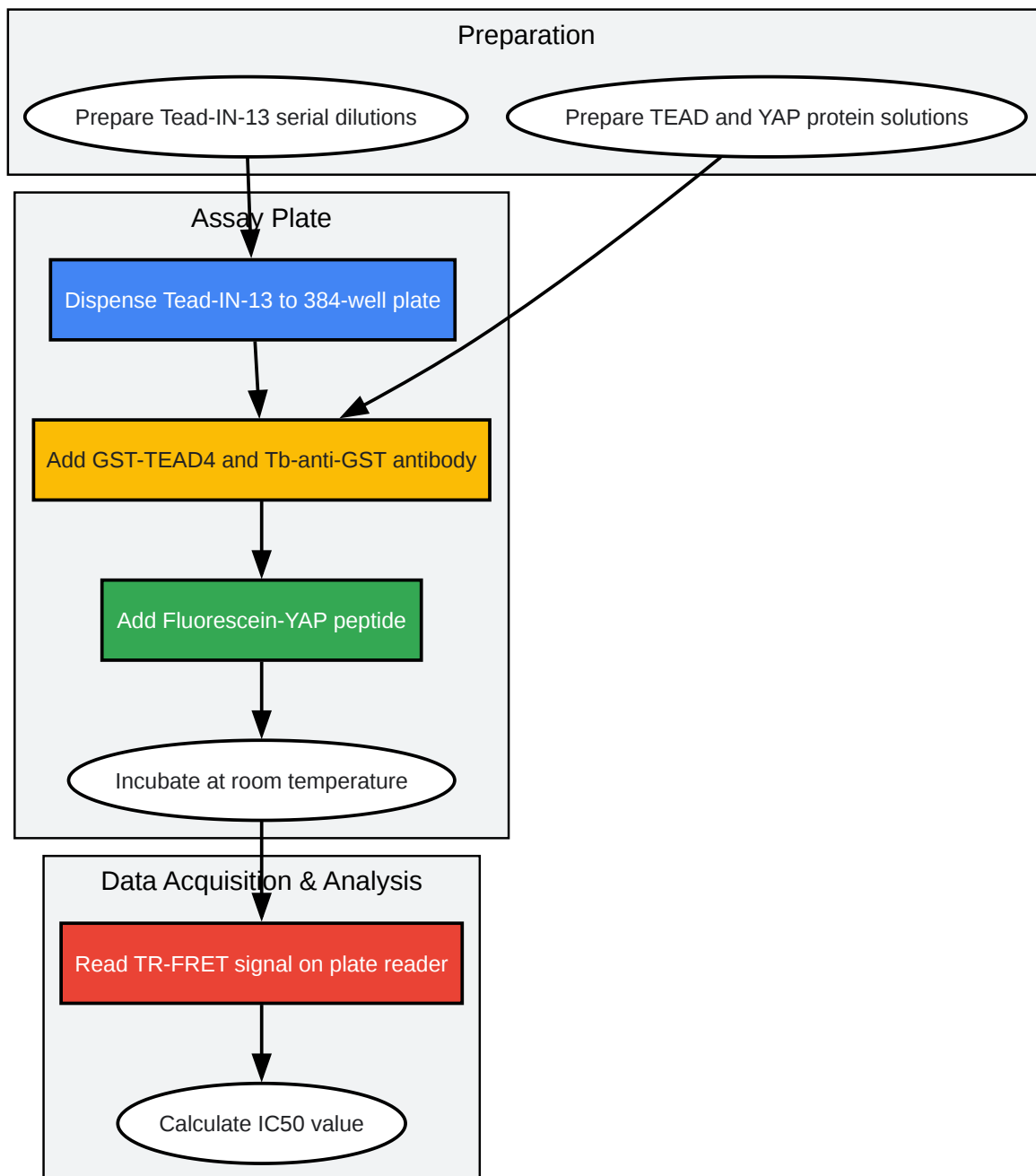
Assay Type	Key Parameter	Typical Value for Potent Inhibitor	Purpose
Biochemical Assay			
TEAD-YAP TR-FRET Assay	IC50	< 100 nM	Measures direct disruption of the TEAD-YAP protein-protein interaction.
Cell-Based Assays			
TEAD Luciferase Reporter Assay	IC50	10 - 500 nM	Quantifies the inhibition of TEAD-dependent transcriptional activity in a cellular context.
Cell Proliferation Assay	GI50	50 nM - 1 μ M	Determines the effect of TEAD inhibition on the growth of cancer cells dependent on the Hippo pathway.

Signaling Pathway Diagram

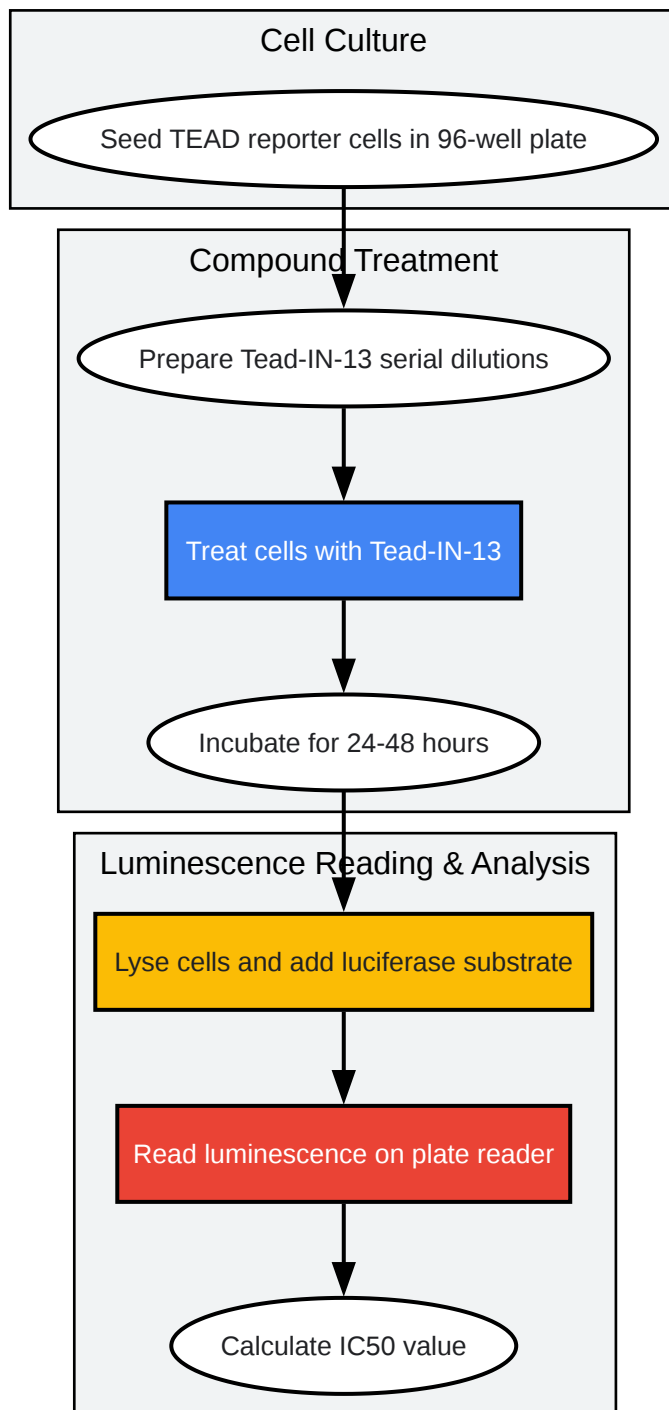
Hippo-TEAD Signaling Pathway



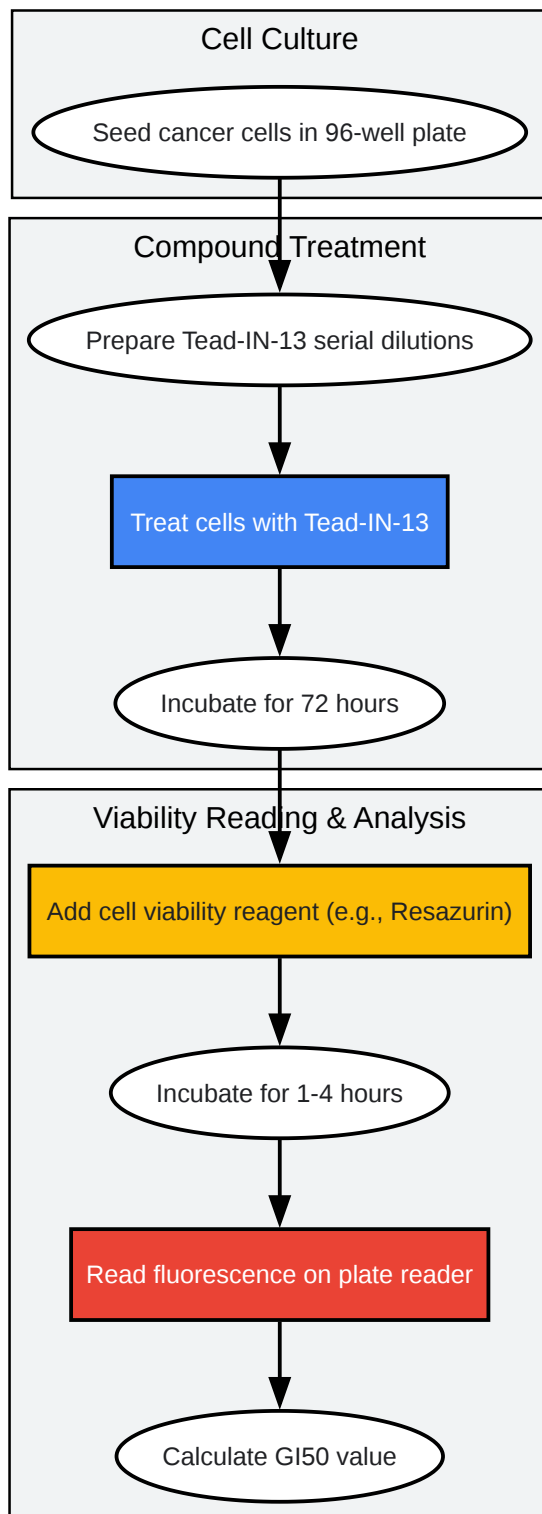
TR-FRET Assay Workflow



Luciferase Reporter Assay Workflow



Cell Proliferation Assay Workflow

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References

- 1. bpsbioscience.com [bpsbioscience.com]
- 2. indigobiosciences.com [indigobiosciences.com]
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